

Moretenone: A Profile of a Natural Triterpenoid

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Compound of Interest

Compound Name: **Moretenone**

Cat. No.: **B167447**

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Moretenone is a naturally occurring triterpenoid compound that has been identified in various plant species. While chemical and physical data are available, literature detailing its specific history, discovery, and biological mechanism of action is not extensively documented. This guide synthesizes the available information on **moretenone**, focusing on its chemical properties and natural sources.

Chemical and Physical Properties

Moretenone is a pentacyclic triterpenoid, a class of organic compounds common in the plant kingdom. Its chemical identity is well-established, with key properties summarized below.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O	PubChem[1]
Molecular Weight	424.7 g/mol	PubChem[1]
CAS Number	1812-63-1	ChemWhat[2]
IUPAC Name	5a,5b,8,8,11a,13b-hexamethyl-3-prop-1-en-2-yl-2,3,3a,4,5,6,7,7a,10,11,11b,12,13,13a-tetradecahydro-1H-cyclopenta[a]chrysen-9-one	PubChem[1]
Physical Description	Solid	PubChem[1]
Melting Point	202 - 204 °C	PubChem[1]
Synonyms	(21 β)-Hopan-22(29)-en-3-one	ChemWhat[2]

Discovery and History

Detailed information regarding the specific date, researchers, or circumstances of the initial discovery and isolation of **moretenone** is not readily available in publicly accessible scientific literature. It is characterized primarily as a natural product identified within various plant species.

Natural Occurrence

Moretenone has been identified as a constituent in several plants. Its presence is noted in the following species:

- *Acacia dealbata* (leaf)[3]
- *Patrinia villosa*[1]
- *Sapium sebiferum*[3]
- *Sebastiania schottiana* (root)[3]

Synthesis and Experimental Protocols

Currently, there are no specific, dedicated synthesis protocols for **moretenone** extensively described in the literature. General strategies for the synthesis of complex meroterpenes and other natural products exist, often involving annulation reactions and biomimetic radical processes, but a direct, detailed methodology for **moretenone** is not provided in the searched resources.^{[4][5]}

Biological Activity and Mechanism of Action

There is a significant lack of information in the public domain regarding the pharmacology, biochemistry, or specific mechanism of action of **moretenone**. While databases list its existence and chemical properties, they do not contain literature on its biological activities, potential therapeutic effects, or the signaling pathways it may modulate.^[1] Therefore, no signaling pathway or experimental workflow diagrams can be generated.

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References

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